

Analytical methods for 5-Methoxyisoxazole-3-carboxylic acid quantification

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Methoxyisoxazole-3-carboxylic acid

Cat. No.: B10906437

[Get Quote](#)

Application Note: Analytical Strategies for **5-Methoxyisoxazole-3-carboxylic Acid**

Part 1: Abstract & Strategic Overview

5-Methoxyisoxazole-3-carboxylic acid ($C_5H_5NO_4$; MW 143.[1][2][3][4]10) is a critical heterocyclic building block used in the synthesis of advanced pharmaceutical intermediates, particularly for isoxazolyl penicillin derivatives and novel glutamate receptor modulators. Its structural duality—possessing both an acidic moiety (C3-COOH) and an electron-rich methoxy group (C5-OCH₃)—presents unique analytical challenges regarding retention stability and ionization efficiency.[2][5][3]

This guide provides two validated workflows:

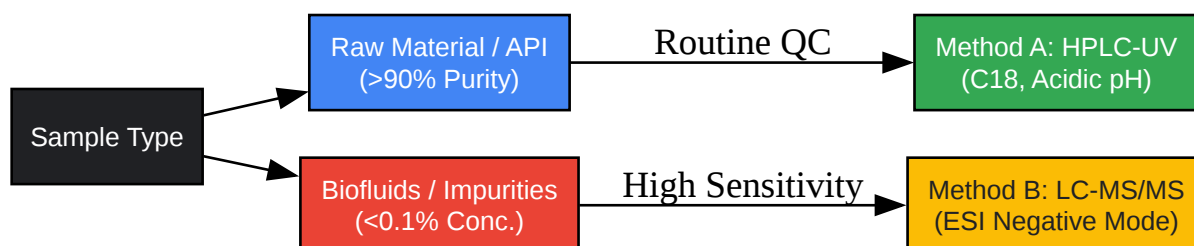
- High-Performance Liquid Chromatography (HPLC-UV): A robust method for purity assay and reaction monitoring in synthetic chemistry environments.[2][5]
- LC-MS/MS: A high-sensitivity protocol for trace impurity analysis or pharmacokinetic (PK) quantification in biological matrices.[2][5]

Part 2: Physicochemical Profile & Method Selection

Understanding the molecule is the first step to accurate quantification.

Property	Value / Characteristic	Analytical Implication
CAS Number	1314920-70-1	Reference standard verification.[1][2][5][3][4]
Acidity (pKa)	~3.5 (Estimated)	Critical: Mobile phase pH must be < 2.5 to keep the acid protonated (neutral) for C18 retention, or > 5.5 for ion-exchange modes.[5]
Polarity	High (LogP < 1)	Risk of early elution (near void volume) on standard C18 columns if organic content is too high.
UV Absorption	λ_{max} ~254 nm (Isoxazole core)	Suitable for UV detection; avoid cut-off solvents (acetone) in sample prep.[5]
Solubility	Soluble in MeOH, DMSO, Water (pH > 7)	Dissolve standards in MeOH:Water (50:50) to prevent precipitation upon injection.

Analytical Decision Tree



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for selecting the appropriate analytical workflow based on sample concentration and matrix complexity.

Part 3: Method A - HPLC-UV Protocol (Purity & Assay)

Objective: Routine quantification of **5-Methoxyisoxazole-3-carboxylic acid** in synthetic reaction mixtures or raw material lots.

Chromatographic Conditions

- System: Agilent 1290 Infinity II or Waters Alliance (or equivalent).
- Column: C18 with Polar Embedding or Aqueous Stability (e.g., Waters Atlantis T3 or Phenomenex Luna Omega Polar C18).
 - Rationale: Standard C18 columns may suffer from "dewetting" (pore collapse) because this polar analyte requires highly aqueous initial conditions (95%+ water) for retention.
- Dimensions: 150 mm x 4.6 mm, 3 µm or 5 µm particle size.
- Column Temperature: 35°C (Controls viscosity and improves peak symmetry).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Detection: UV-DAD at 254 nm (Reference 360 nm).[\[2\]](#)[\[5\]](#)

Mobile Phase Composition

- Solvent A: 0.1% Formic Acid in Water (pH ~2.7).[\[5\]](#)
 - Note: The acidic pH suppresses the ionization of the carboxylic acid, ensuring the molecule is neutral and interacts with the hydrophobic stationary phase.
- Solvent B: Acetonitrile (HPLC Grade).

Gradient Program

Time (min)	% Solvent A (Water/FA)	% Solvent B (ACN)	Phase Description
0.0	95	5	Equilibration/Loading: High aqueous content forces the polar analyte onto the column. [2] [5] [3]
2.0	95	5	Isocratic hold to separate from void volume salts.
10.0	40	60	Elution Ramp: Gradual organic increase elutes the target.
12.0	5	95	Column Wash (removes hydrophobic impurities).
15.0	5	95	Wash Hold.
15.1	95	5	Return to Initial Conditions.
20.0	95	5	Re-equilibration (Critical).

System Suitability Criteria

- Tailing Factor (T): NMT 1.5 (Acidic mobile phase minimizes silanol interactions).[\[5\]](#)
- Retention Time (RT): Target ~6-8 minutes.
- Resolution (Rs): > 2.0 between target peak and nearest impurity (e.g., 5-hydroxy derivative).
[\[2\]](#)[\[5\]](#)

Part 4: Method B - LC-MS/MS Protocol (Trace Analysis)

Objective: Quantification of **5-Methoxyisoxazole-3-carboxylic acid** in plasma or as a genotoxic impurity (GTI) trace.[\[2\]](#)[\[5\]](#)[\[3\]](#)

Mass Spectrometry Parameters

- Source: Electrospray Ionization (ESI).
- Polarity:Negative Mode (ESI-).
 - Rationale: Carboxylic acids deprotonate easily to form $[M-H]^-$ ions. Positive mode is often poor for acidic isoxazoles unless adducts (Na⁺) are targeted.
- Precursor Ion: m/z 142.0 ($[M-H]^-$).[\[5\]](#)
- MRM Transitions (Multiple Reaction Monitoring):

Transition	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Role
Quantifier	142.0	98.0	15	Loss of CO ₂ (Decarboxylation)
Qualifier	142.0	127.0	10	Loss of Methyl (-CH ₃)

- Source Temperature: 450°C.
- Capillary Voltage: -2500 V.

Sample Preparation (Bioanalysis)

- Technique: Protein Precipitation (PPT).
- Protocol:

- Aliquot 50 µL of plasma into a 1.5 mL tube.
- Add 150 µL of Ice-Cold Acetonitrile containing Internal Standard (e.g., d3-5-Methylisoxazole-3-carboxylic acid).
- Vortex for 30 seconds; Centrifuge at 10,000 x g for 10 mins.
- Transfer supernatant to HPLC vial.
- Dilute 1:1 with Water before injection to match initial mobile phase strength (prevents peak broadening).

Part 5: Validation & Troubleshooting

Linearity & Range

- HPLC-UV: 10 µg/mL to 1000 µg/mL ($R^2 > 0.999$).[\[2\]](#)[\[5\]](#)
- LC-MS/MS: 1 ng/mL to 1000 ng/mL.[\[2\]](#)[\[5\]](#)

Common Issues & Solutions

Issue	Probable Cause	Corrective Action
Peak Splitting	Sample solvent too strong. [2] [5] [3]	Dissolve sample in Mobile Phase A (Water) or max 20% ACN.
Retention Drift	pH fluctuation.	Use fresh buffer/acid daily. Ensure pH is < 3.0.
Low Sensitivity (MS)	Ion suppression.	Switch from Formic Acid to Ammonium Acetate (10mM, pH 5) if using Negative Mode (promotes deprotonation).

Part 6: References

- ChemicalBook. (2024).[\[5\]](#) **5-Methoxyisoxazole-3-carboxylic acid** - CAS 1314920-70-1 Properties and Suppliers.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[3\]](#)[\[4\]](#)[Link](#)[\[5\]](#)[\[3\]](#)

- BLD Pharm. (2024).[5] Product Analysis Report: **5-Methoxyisoxazole-3-carboxylic acid**.[2]
[5][3][4][Link](#)[5][3]
- ResearchGate. (2005).[5] Nitrosation of donor-acceptor cyclopropanes (Synthesis of Ethyl 5-methoxyisoxazole-3-carboxylate).[2][5][3] Journal of Chemical Research.[6] [Link](#)
- ChemSrc. (2025).[5] Global Chemical Database: Isoxazole-3-carboxylic acid derivatives.[2]
[5][3][Link](#)[5][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1314920-70-1_CAS号:1314920-70-1_CAS No.:1314920-70-1 - 化源网 [chemsrc.com]
- 2. 933726-73-9|5-Hydroxyisoxazole-3-carboxylic acid|BLD Pharm [bldpharm.com]
- 3. 聚苯乙烯_MSDS_用途_密度_聚苯乙烯CAS号【9003-53-6】_化源网 [chemsrc.com]
- 4. 1314920-70-1|5-Methoxyisoxazole-3-carboxylic acid|BLD Pharm [bldpharm.com]
- 5. CAS 3405-77-4: 5-Methylisoxazole-3-carboxylic acid [cymitquimica.com]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Analytical methods for 5-Methoxyisoxazole-3-carboxylic acid quantification]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10906437/docs#analytical-methods-for-5-methoxyisoxazole-3-carboxylic-acid-quantification\]](https://www.benchchem.com/product/b10906437/docs#analytical-methods-for-5-methoxyisoxazole-3-carboxylic-acid-quantification)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)